

Essential Guide to the Safe Disposal of Hibifolin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hibifolin

Cat. No.: B1673243

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the proper disposal of **Hibifolin**, a flavonol glycoside. The following information is based on established safety protocols for similar chemical compounds and should be supplemented by consulting the specific Safety Data Sheet (SDS) for **Hibifolin** if available.

Hibifolin: Chemical and Safety Profile

Hibifolin is a flavonol glycoside with the molecular formula C₂₁H₁₈O₁₄.^{[1][2][3]} Understanding its chemical and physical properties is the first step toward safe handling and disposal.

Property	Value	Source
Molecular Weight	494.4 g/mol	[1]
Appearance	Not specified (likely solid)	
Solubility	Soluble in DMSO (55 mg/mL)	[4]
CAS Number	55366-56-8	

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Hibifolin** presents the following hazards:

- H315: Causes skin irritation.

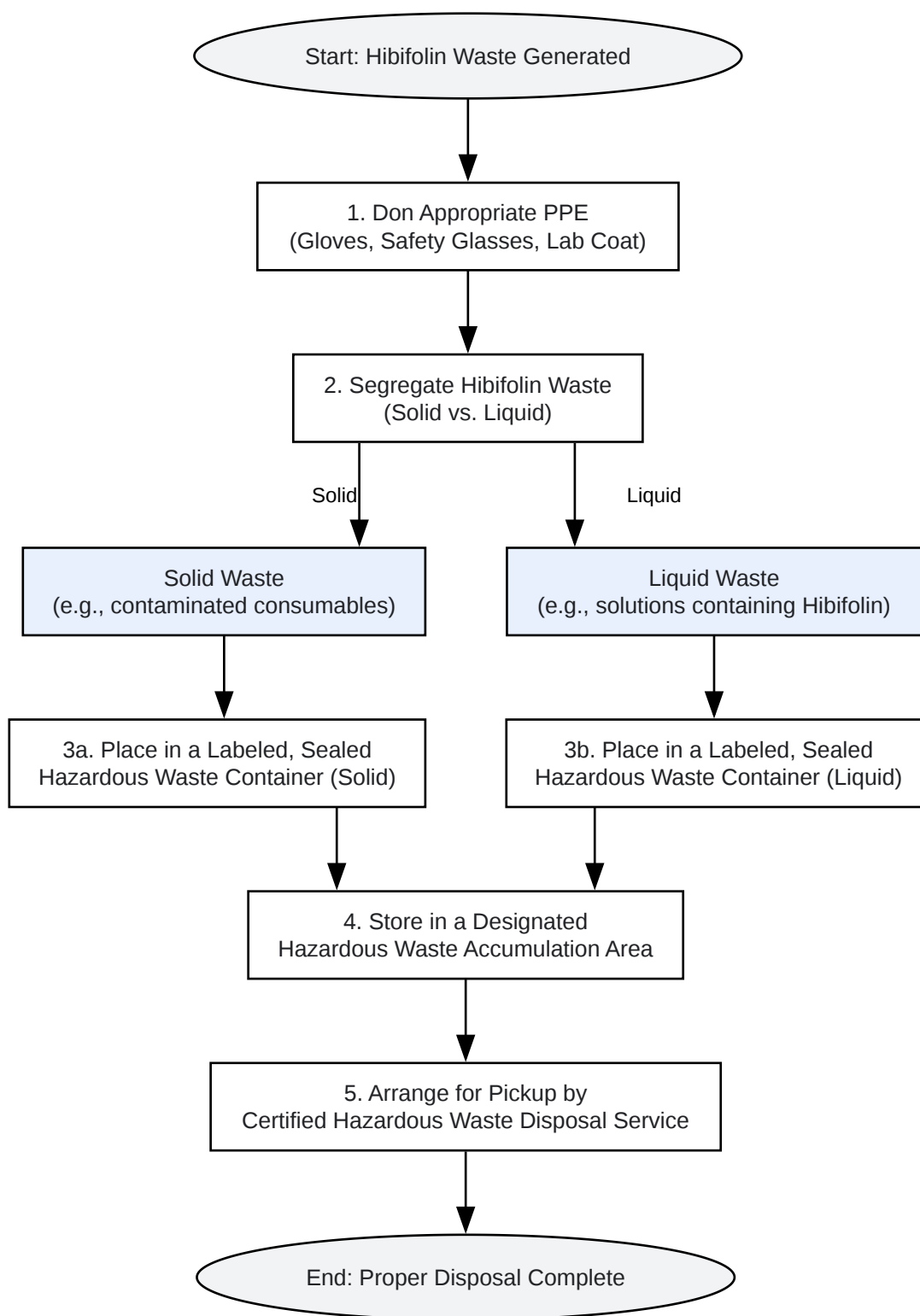
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

These classifications necessitate careful handling in a laboratory setting, including the use of appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.

Step-by-Step Disposal Protocol

The recommended disposal procedure for **Hibifolin** is to treat it as hazardous chemical waste. This ensures that it is managed in a way that minimizes risk to human health and the environment. The P501 hazard statement specifically advises to "Dispose of contents/ container to an approved waste disposal plant".

Experimental Workflow for **Hibifolin** Disposal



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Caption: Workflow for the proper disposal of **Hibifolin** waste.

Detailed Steps:

- **Personal Protective Equipment (PPE):** Before handling **Hibifolin** waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety glasses with side shields, and a lab coat.
- **Segregation:** Do not mix **Hibifolin** waste with non-hazardous trash. Keep it separate from other waste streams to ensure proper disposal.
- **Containment:**
 - **Solid Waste:** For solid **Hibifolin** or materials contaminated with it (e.g., weighing paper, gloves, pipette tips), place them in a clearly labeled, sealable hazardous waste container.
 - **Liquid Waste:** For solutions containing **Hibifolin**, use a dedicated, sealed, and labeled hazardous waste container. Ensure the container is compatible with the solvent used.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the name "**Hibifolin**," and the associated hazards (skin/eye irritant).
- **Storage:** Store the sealed waste container in a designated satellite accumulation area for hazardous waste, away from incompatible materials.
- **Disposal:** Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Important Considerations:

- **Do Not Dispose Down the Drain:** Due to its potential for environmental harm, **Hibifolin** should not be disposed of down the sanitary sewer.
- **Consult Institutional Policies:** Always adhere to your institution's specific guidelines for hazardous waste disposal.
- **Emergency Procedures:** In case of a spill, evacuate the area and consult your institution's emergency procedures for chemical spills.

By following these procedures, you can ensure the safe and responsible disposal of **Hibifolin**, contributing to a secure laboratory environment and protecting our ecosystem.

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References

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Hibifolin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673243#hibifolin-proper-disposal-procedures]

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